

C 87 (CEA) Immunoassay Technical Support Center

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Compound of Interest		
Compound Name:	C 87	
Cat. No.:	B2439096	Get Quote

Welcome to the technical support center for **C 87** (Carcinoembryonic Antigen - CEA) immunoassays. This resource is designed for researchers, scientists, and drug development professionals to help troubleshoot and understand potential cross-reactivity issues in their experiments.

Frequently Asked Questions (FAQs) Q1: What is C 87 (CEA) and why is it measured?

A1: **C 87**, or Carcinoembryonic Antigen (CEA), is a glycoprotein involved in cell adhesion.[1] It is primarily used as a tumor marker, particularly for monitoring the treatment and recurrence of colorectal cancer.[2] While expressed at low levels in some normal tissues, its concentration in the blood can be elevated in the presence of certain cancers and other inflammatory conditions.

Q2: I am observing unexpectedly high C 87 (CEA) levels in my immunoassay. Could this be a false positive?

A2: Yes, unexpectedly high results can be due to false positives. A common cause is the cross-reactivity of the assay's antibodies with other molecules that are structurally similar to CEA.[3] Several members of the CEA gene family, such as nonspecific cross-reacting antigen 2 (NCA-2), share epitopes with CEA and can be detected by some anti-CEA antibodies, leading to an overestimation of the true CEA concentration.[4][5]



Q3: Which molecules are known to cross-react with C 87 (CEA) antibodies?

A3: The primary cross-reactants in CEA immunoassays belong to the Carcinoembryonic Antigen-Related Cell Adhesion Molecule (CEACAM) family.[2] Notable examples include:

- Nonspecific cross-reacting antigen 2 (NCA-2): Structurally very similar to CEA and a significant source of cross-reactivity in many assays.[4]
- Nonspecific cross-reacting antigen (NCA): Found in normal lung and spleen tissues and can also cross-react, though often to a lesser extent than NCA-2.[3][5]
- Other CEACAM family members: The human CEACAM family is extensive, and antibodies with broad specificity may recognize other members.

Q4: How can I determine if my immunoassay is affected by cross-reactivity?

A4: To investigate potential cross-reactivity, you can:

- Review the Assay's Specificity Data: The manufacturer's datasheet should provide information on the antibody's specificity and any known cross-reactants.
- Use a More Specific Assay: Some commercially available immunoassays utilize monoclonal
 antibodies that are highly specific to CEA and show minimal cross-reactivity with molecules
 like NCA-2.[4] Comparing results from your current assay with a more specific one can be
 informative.
- Perform a Cross-Reactivity Study: You can experimentally test for cross-reactivity by running
 a competitive immunoassay. This involves spiking your samples with purified preparations of
 potential cross-reactants and observing the effect on the measured CEA concentration.

Q5: What other factors besides cross-reactivity can cause inaccurate results in a C 87 (CEA) immunoassay?

A5: Besides cross-reactivity, other factors can lead to erroneous results:

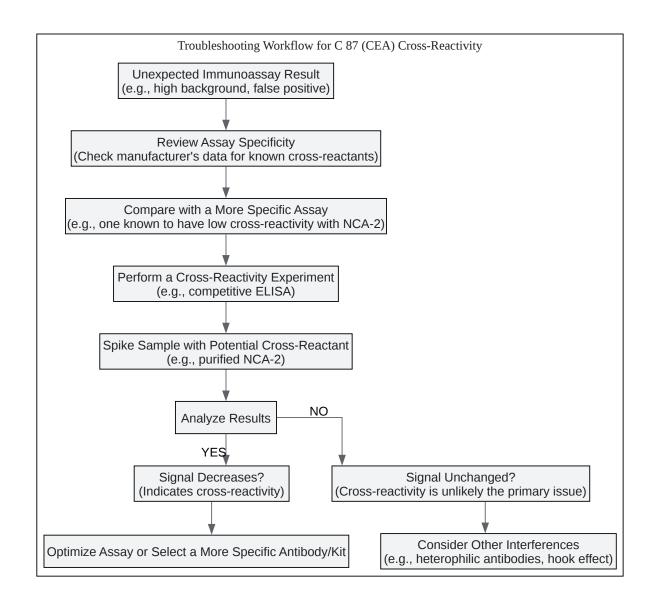


- Heterophilic Antibodies: The presence of human anti-mouse antibodies (HAMA) or other
 heterophilic antibodies in patient samples can bridge the capture and detection antibodies in
 a sandwich immunoassay, leading to a false-positive signal.[7]
- Antigen Excess (Hook Effect): At very high concentrations of CEA, both the capture and detection antibodies can become saturated, leading to a falsely low signal.[7] Diluting the sample can help to mitigate this effect.
- Sample Quality: Improper sample handling and storage can affect the integrity of the CEA protein and lead to inaccurate measurements.

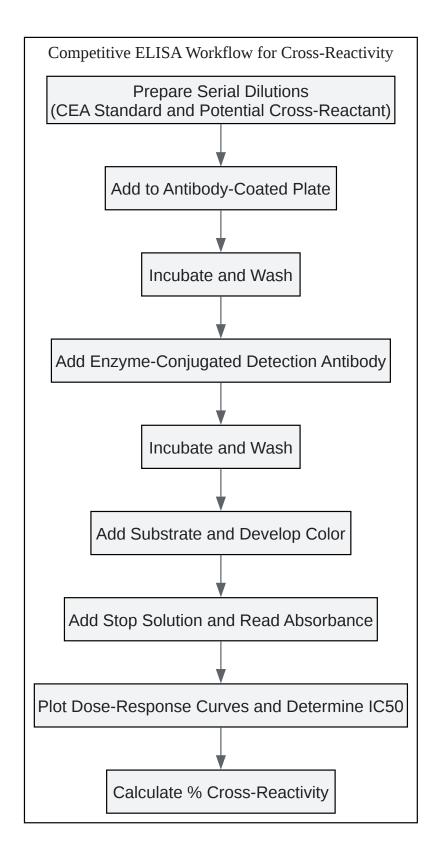
Troubleshooting Guide

If you suspect cross-reactivity is affecting your **C 87** (CEA) immunoassay, follow this troubleshooting workflow:

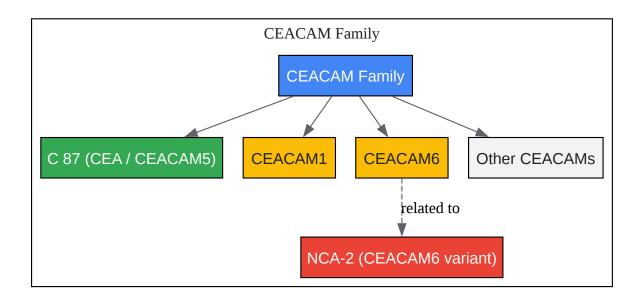


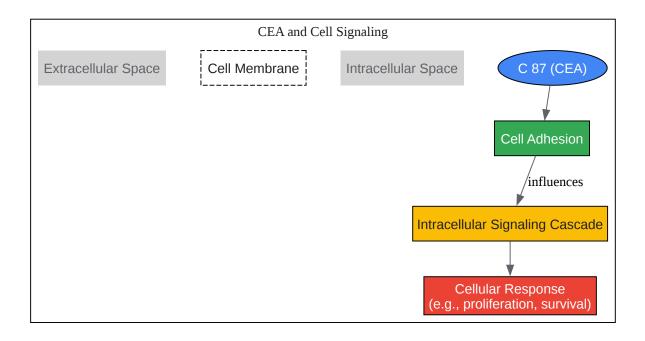












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